

Application Notes for GC-813CT in Progressive Die Tooling

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Compound of Interest

Compound Name: GC813

Cat. No.: B1192734

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Introduction

GC-813CT is a tungsten carbide grade material specifically designed for high-performance tooling applications.^{[1][2]} Its unique composition, which includes a mixed-grain tungsten carbide matrix, cobalt binder, and tantalum carbide, provides a superior combination of wear resistance, impact resistance, and galling resistance.^{[1][2]} These properties make it an excellent candidate for various components within progressive die tooling, where longevity and precision are paramount. Progressive die stamping involves multiple simultaneous operations to transform a strip of metal into a finished part, demanding robust tooling that can withstand high stresses and maintain sharp cutting edges.

Material Composition and Properties

The performance of GC-813CT in progressive die tooling is directly attributable to its carefully engineered composition and resulting physical properties.

Composition:

- Tungsten Carbide (WC): 86.5% (mixed grain sizes of 1.0 and 4.5 microns)^[1]
- Cobalt (Co): 10.5%^[1]
- Tantalum Carbide (TaC): 2.0%^[1]
- Other: 1.0%^[1]

This multi-grain structure, combined with a medium cobalt binder content, creates a material that is both highly resistant to wear and capable of withstanding impacts. The addition of tantalum carbide is crucial for preventing galling, a form of adhesive wear that is common when stamping materials like cold-rolled steels and stainless steels.^{[1][2]} Furthermore, a corrosion-resistant additive helps to prevent binder leaching during electrical discharge machining (EDM) and protects against corrosion during tool storage.^{[1][2]}

Physical and Mechanical Properties:

Property	Value	ASTM Standard
Hardness	90.0 - 91.5 HRA	B294
Density	14.17 - 14.37 g/cc	B311
Average Transverse Rupture Strength	460,000 psi	B406
Porosity	A02-B00-C00	B276

(Data sourced from General Carbide GC-813CT Grade Data Sheet)^{[1][2]}

Performance Characteristics:

Characteristic	Performance Level
Wear Resistance	High
Impact Resistance	Moderate-High
Galling Resistance	High
Corrosion Resistance	High

(Qualitative assessment based on material data sheets)^{[1][2]}

Protocols for Application and Use

1. Material Selection and Component Application

GC-813CT is recommended for the following components in progressive die tooling:

- **Punches:** Especially for stamping abrasive or galling-prone materials. Its high wear and galling resistance ensure a long service life and clean-cut features.
- **Dies:** The material's high compressive strength and wear resistance make it suitable for die inserts and cutting sections.
- **Lamination Tooling:** Ideal for producing high volumes of laminations with consistent quality.[\[1\]](#)
[\[2\]](#)
- **Powder Metal Tooling:** Suitable for compacting and sizing operations due to its excellent wear resistance.[\[1\]](#)[\[2\]](#)

Logical Workflow for Material Selection:

Caption: Workflow for selecting GC-813CT based on application.

2. Machining and Finishing Protocols

- **Grinding:** Use diamond grinding wheels appropriate for tungsten carbide. Employ ample coolant to prevent thermal cracking.
- **Electrical Discharge Machining (EDM):** GC-813CT contains a corrosion-resistant additive that minimizes binder leaching during EDM.[\[1\]](#)[\[2\]](#) However, it is still recommended to use appropriate EDM settings for carbide to achieve the desired surface finish and minimize the heat-affected zone. A post-EDM polishing or lapping step can further enhance surface integrity.

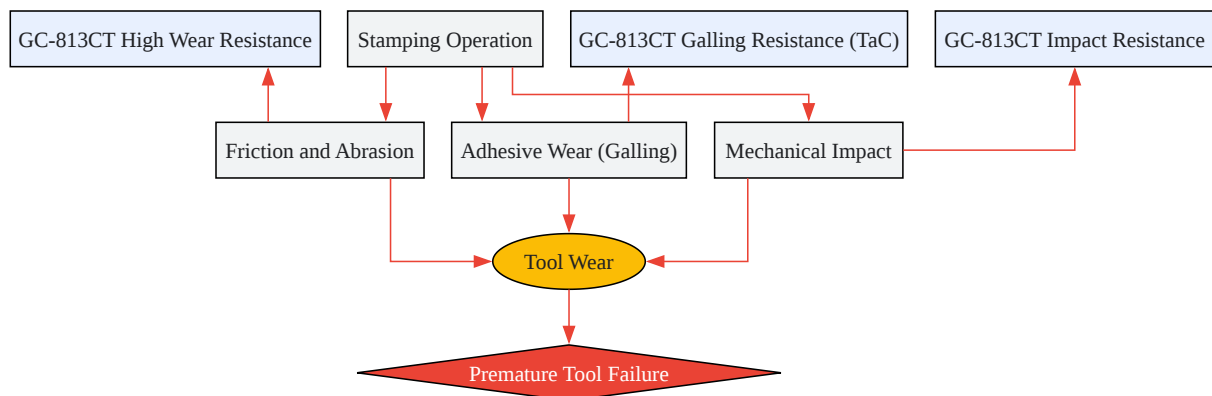
3. Heat Treatment

GC-813CT is a sintered carbide and does not undergo heat treatment in the same manner as tool steels. Its properties are established during the manufacturing (sintering) process. No subsequent heat treatment is required or recommended.

4. Operational Parameters

- **Press Speed:** While GC-813CT can handle high-speed applications, it is important to align the press speed with the capabilities of the entire tooling system and the material being stamped to avoid excessive impact forces.
- **Lubrication:** Proper lubrication is critical to minimize friction and wear, even with the material's inherent galling resistance. The choice of lubricant should be appropriate for the material being stamped.

Signaling Pathway for Tool Wear and Mitigation:



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Caption: How GC-813CT properties mitigate common tool wear mechanisms.

Conclusion

GC-813CT is a high-performance tungsten carbide grade that offers significant advantages in progressive die tooling applications. Its unique combination of wear resistance, impact strength, and particularly its resistance to galling, makes it a reliable choice for demanding stamping operations. By following the recommended application and machining protocols, users can maximize the performance and lifespan of tooling components made from GC-813CT, leading to improved productivity and part quality.

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References

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